High-Efficiency Synthesis and Antimicrobial Profiling of 1,2,4-Triazole Scaffolds

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Compound of Interest

Compound Name:	*4-Ethenyl-3-methyl-4H-1,2,4-triazole*
CAS No.:	*113444-42-1*
Cat. No.:	*B12913314*

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Application Note & Technical Protocol

Executive Summary

The 1,2,4-triazole nucleus is a "privileged scaffold" in medicinal chemistry, serving as the pharmacophore for blockbuster antifungal drugs (e.g., Fluconazole, Posaconazole) and emerging antibacterial agents.[1] Its unique electronic profile allows it to act as a stable amide isostere while engaging in hydrogen bonding and

-stacking interactions with biological targets, most notably the heme iron of sterol 14

-demethylase (CYP51).

This guide provides a validated, scalable protocol for synthesizing a library of S-alkylated 1,2,4-triazole-3-thiol derivatives. Unlike generic organic chemistry manuals, this document integrates the synthetic workflow directly with Clinical and Laboratory Standards Institute (CLSI) compliant antimicrobial screening, ensuring that the synthesized compounds are "assay-ready" for high-throughput profiling.

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Mechanism of Action & Rationale

To design effective inhibitors, one must understand the molecular target.

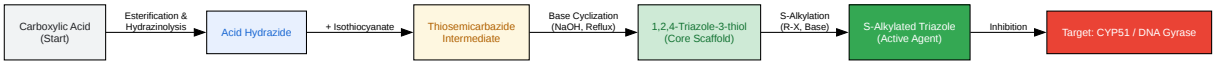
- Antifungal Mechanism: The N-4 nitrogen of the 1,2,4-triazole ring coordinates with the heme iron of the fungal enzyme lanosterol 14

  -demethylase (CYP51).[2] This inhibition blocks the conversion of lanosterol to ergosterol, leading to the accumulation of toxic 14

  -methylsterols and membrane rupture.[2]

- Antibacterial Mechanism: While less conserved, 1,2,4-triazoles often inhibit DNA gyrase or disrupt cell wall synthesis in Gram-positive bacteria. The S-alkylation strategy described below introduces lipophilic side chains, enhancing membrane permeability and target affinity.

Pathway Visualization: Mechanism & Synthesis Logic



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Caption: Logical flow from precursor selection to biological target inhibition. The 1,2,4-triazole-3-thiol core serves as a divergent point for library generation.

Chemical Synthesis Protocol

Objective: Synthesis of 4-substituted-5-aryl-4H-1,2,4-triazole-3-thiol derivatives. Scale: Pilot scale (5–10 mmol), scalable to gram quantities.

Reagents & Equipment[1][3][4][5][6]

- Reagents: Aromatic carboxylic acid esters, Hydrazine hydrate (99%), Aryl/Alkyl isothiocyanates, Sodium Hydroxide (NaOH), Ethanol (absolute), Alkyl halides (for functionalization).

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- Equipment: Reflux condenser, Magnetic stirrer, Rotary evaporator, Melting point apparatus, TLC silica plates (

).

Step 1: Synthesis of Acid Hydrazide

The acid hydrazide is the obligate precursor for the triazole ring.

- Dissolve 0.01 mol of aromatic ester (e.g., ethyl benzoate) in 20 mL absolute ethanol.
- Add 0.05 mol hydrazine hydrate (excess is required to prevent dimer formation).
- Reflux for 4–6 hours. Monitor by TLC (Mobile phase: Hexane:Ethyl Acetate 3:1).
- Workup: Cool the mixture. Pour into ice-cold water. Filter the solid precipitate, wash with cold ethanol, and dry.
  - Checkpoint: A sharp IR peak at 3200–3300 cm

    (NH/NH

) confirms hydrazide formation.

Step 2: Formation of Thiosemicarbazide Intermediate[1]

- Dissolve 0.01 mol of the Acid Hydrazide (from Step 1) in 20 mL ethanol.
- Add 0.01 mol of appropriate Isothiocyanate (e.g., Phenyl isothiocyanate).
- Reflux for 2–3 hours.
- Observation: A heavy precipitate usually forms upon cooling.
- Filter and recrystallize from ethanol.[3] This is the acyl thiosemicarbazide.

Step 3: Cyclization to 1,2,4-Triazole-3-thiol (The Critical Step)

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This step closes the ring under basic conditions.

- Suspend the thiosemicarbazide (0.005 mol) in 20 mL of 2N NaOH solution.
- Reflux for 4 hours. The solution will initially clear as the salt forms, then potentially precipitate the product upon acidification.
- Workup: Cool the solution and acidify with 2N HCl to pH 3–4.
- Filter the resulting precipitate (the triazole thiol). Wash with water to remove excess salts.
- Purification: Recrystallize from Ethanol/Water (1:1).

Step 4: S-Alkylation (Library Diversification)

To enhance lipophilicity and antimicrobial potency:

- Dissolve 0.002 mol of Triazole-thiol in 10 mL acetone/ethanol.
- Add 0.002 mol KOH or

  . Stir for 10 min.
- Add 0.002 mol Alkyl Halide (e.g., benzyl chloride, ethyl bromoacetate).
- Stir at Room Temperature (RT) for 2–4 hours.
- Evaporate solvent, wash residue with water, and recrystallize.

Analytical Characterization Standards

A synthesized compound is only as good as its validation. Ensure these spectral features are present:

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Technique	Diagnostic Signal	Interpretation
IR Spectroscopy	2550–2600 cm	S-H stretch (Disappears in Step 4 product).
	1600–1620 cm	C=N stretch (Confirms triazole ring closure).
H-NMR	13.0–14.0 ppm	S-H proton (Broad singlet, exchangeable with D O).
	4.0–4.5 ppm	S-CH (In S-alkylated derivatives).
C-NMR	168 ppm	C-5 (Triazole carbon attached to S).
	150–155 ppm	C-3 (Triazole carbon attached to aryl group).[4]

Antimicrobial Screening Protocol (CLSI M07-A10)

Method: Broth Microdilution Standard: Clinical and Laboratory Standards Institute (CLSI) M07-A10.[5][6]

Experimental Setup

- Media Preparation:
  - Bacteria: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
  - Fungi: RPMI 1640 buffered with MOPS (pH 7.0).
- Compound Preparation:
  - Dissolve triazole derivatives in 100% DMSO to create a Stock Solution (e.g., 1024 g/mL).

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- Note: Ensure final DMSO concentration in the well is

  to avoid solvent toxicity.

Workflow

- Inoculum Prep: Prepare a direct colony suspension equivalent to a 0.5 McFarland standard (

  CFU/mL). Dilute 1:100 in broth for the final assay inoculum (

  CFU/mL).
- Plate Loading (96-well):
  - Add 100

    L of broth to all wells.
  - Add 100

    L of compound stock to Column 1.
  - Perform serial 2-fold dilutions from Column 1 to Column 10. Discard 100

    L from Column 10.
  - Column 11: Growth Control (Broth + Inoculum + DMSO).
  - Column 12: Sterility Control (Broth only).
- Inoculation: Add 100

  L of the diluted inoculum to wells in Columns 1–11.
- Incubation:
  - Bacteria:

    C for 16–20 hours (aerobic).
  - Fungi:

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C for 24–48 hours.

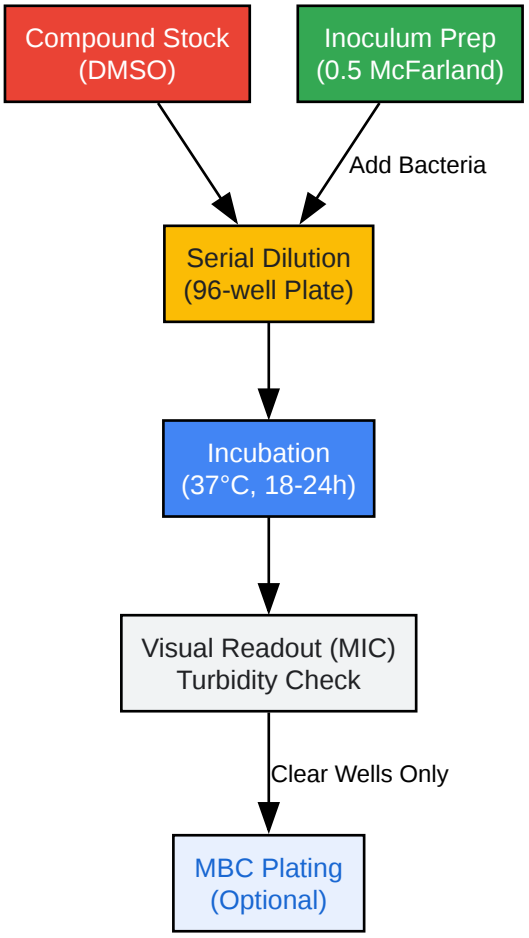
Data Interpretation[2][3][4][6][10][11][12][13][14][15]

- Minimum Inhibitory Concentration (MIC): The lowest concentration showing no visible growth (no turbidity/pellet) as detected by the unaided eye.
- Minimum Bactericidal Concentration (MBC): Plate 10

  L from clear wells onto agar. The MBC is the concentration killing

  of the initial inoculum.

Screening Workflow Diagram



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Caption: Standardized high-throughput screening workflow for determining MIC values according to CLSI guidelines.

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